

Technical Support Center: 5,7-Dinitroquinazolin-8-ol Stability & Analysis

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Compound of Interest

Compound Name: 5,7-Dinitroquinazolin-8-ol

CAS No.: 62011-96-5

Cat. No.: B14549867

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Welcome to the Advanced Chemical Stability Support Hub. Current Status: Online | Specialist: Senior Application Scientist Dr. Aris Topic: Stability Testing, Degradation Kinetics, and Analytical Troubleshooting for **5,7-Dinitroquinazolin-8-ol**.

Executive Summary: The Molecule at a Glance

Compound: **5,7-Dinitroquinazolin-8-ol** Core Scaffold: Quinazoline (1,3-diazanaphthalene)

Critical Warning: Do not confuse this with 5,7-Dinitroquinolin-8-ol (Nitroxoline). The presence of the second nitrogen atom (N-3) in the quinazoline ring significantly lowers hydrolytic stability compared to the quinoline analog.

This compound presents a "perfect storm" for stability challenges:

- **Hydrolytic Instability:** The electron-withdrawing nitro groups at C-5 and C-7 deplete electron density from the pyrimidine ring, making the C-2 and C-4 positions highly electrophilic and prone to nucleophilic attack (water/hydroxide).
- **Redox Sensitivity:** The 8-hydroxy group (phenol) is oxidation-prone, while the nitro groups are reduction-prone.

- **Acidity:** The compound is significantly more acidic than unsubstituted quinazolines due to the inductive effects of the nitro groups.

Ticket #001: HPLC Method Troubleshooting

User Report: "I'm seeing severe peak tailing and split peaks in my HPLC chromatogram.

Retention times are drifting. What is happening?"

Root Cause Analysis: The 8-hydroxyl group and the N-1/N-3 ring nitrogens create a zwitterionic character.

- **Silanol Interaction:** The basic ring nitrogens interact with residual silanols on the column stationary phase, causing tailing.^[1]
- **pH Sensitivity:** The pKa of the 8-OH is likely lowered (< 6.0) by the nitro groups.^{[2][3][4]} If your mobile phase pH is near the pKa, the species splits between ionized (phenolate) and unionized forms, causing split peaks.

Recommended Protocol (Self-Validating):

Parameter	Recommendation	Scientific Rationale
Column	C18 with high carbon load, end-capped (e.g., Zorbax Eclipse Plus or equivalent).	End-capping covers free silanols, preventing amine interaction.
Mobile Phase A	10 mM Ammonium Formate (pH 3.0 - 3.5).	Low pH suppresses ionization of the phenolic OH and protonates the ring nitrogens, ensuring a single species.
Mobile Phase B	Acetonitrile (ACN).	ACN provides sharper peaks for nitro-aromatics than Methanol.
Gradient	5% B to 95% B over 15 mins.	Necessary to elute degradation products (often more polar) and the parent peak.
Detection	UV at 254 nm and 330 nm.	330 nm is specific to the nitro-aromatic chromophore; 254 nm detects the benzamide degradation products.

Visualization: Analytical Workflow



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Caption: Optimized analytical workflow ensuring single-species elution by controlling pH relative to the compound's pKa.

Ticket #002: Degradation Pathways (Hydrolysis)

User Report: "My stock solution in water/methanol degraded by 40% within 24 hours at room temperature. Is this normal?"

Scientist Response: Yes. Unlike quinolines, quinazolines are unstable in aqueous media, particularly when substituted with electron-withdrawing groups (nitro). The pyrimidine ring is electron-deficient. Water attacks C-4 (or C-2), leading to ring opening.

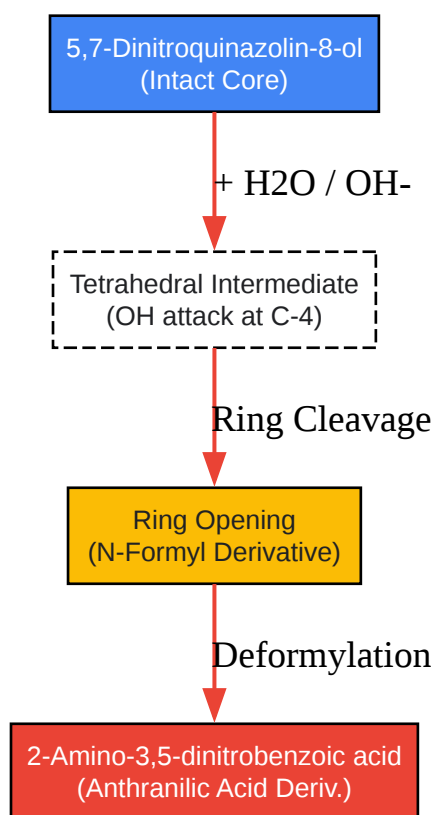
The Mechanism:

- Nucleophilic Attack: Water attacks the C-4 position.
- Ring Opening: The C4-N3 bond cleaves.
- Product Formation: The quinazoline degrades into 2-amino-3,5-dinitrobenzoic acid (or its amide derivative).

Stress Testing Protocol (Based on ICH Q1A):

Stress Type	Condition	Expected Outcome
Acid Hydrolysis	0.1 N HCl, Reflux, 4 hrs	High Degradation. Ring opening to anthranilic acid derivatives.
Base Hydrolysis	0.1 N NaOH, Ambient, 2 hrs	Rapid Degradation. Instant ring cleavage; solution may turn deep red/orange (nitrophenolate formation).
Oxidation	3% H ₂ O ₂ , Ambient, 24 hrs	Moderate Degradation. Oxidation of the 8-OH to quinone species; N-oxide formation at N-1.

Visualization: Hydrolytic Degradation Pathway



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Caption: The dominant failure mode: Nucleophilic attack at C-4 leads to pyrimidine ring cleavage and formation of anthranilic acid derivatives.

Ticket #003: Photostability & Solid State Storage

User Report: "The yellow powder turned greenish-brown after being left on the benchtop for a week."

Root Cause Analysis: Nitro-aromatics are notorious for photochemical instability.

- Mechanism: UV/Visible light excites the nitro group, leading to an intramolecular redox reaction (nitro-to-nitroso rearrangement) or radical dimerization. The color change (yellow to brown/green) is a hallmark of nitro-reduction and radical coupling.

Storage & Handling Guide:

- Solid State:

- Store at -20°C.
- Container: Amber glass vial, flushed with Argon (Ar) or Nitrogen (N₂).
- Why Argon? It is heavier than air and provides a better blanket for oxidation-sensitive phenols than Nitrogen.
- In Solution:
 - NEVER store in DMSO for long periods (>24h) at room temperature. DMSO can act as an oxidant or participate in nucleophilic attack over time.
 - Preferred Solvent for Stocks: Anhydrous Acetonitrile (stored at -80°C).

FAQ: Quick Reference

- Q: Can I use a standard C18 column?
 - A: Yes, but only if it is "base-deactivated" or end-capped. Old silica columns will irreversibly bind the compound.
- Q: Is the degradation reversible?
 - A: No. Once the pyrimidine ring opens (hydrolysis) or the nitro group reduces (photolysis), the parent molecule is lost.
- Q: Why does the retention time shift when I change sample concentration?
 - A: This indicates "mass overload" or strong ionic interactions. Increase the buffer ionic strength (e.g., move from 10mM to 25mM Ammonium Formate).

References

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